

4-Methylcycloheptan-1-ol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Methylcycloheptan-1-ol

Cat. No.: B15260595

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) is readily available for **4-Methylcycloheptan-1-ol**. The following guide is a compilation of computed data for **4-Methylcycloheptan-1-ol**, experimental data for the structurally similar compound 4-methylcyclohexanol, and general safety guidelines for cyclic alcohols. This information should be used as a supplement to, not a replacement for, a comprehensive risk assessment conducted by qualified personnel.

Chemical and Physical Properties

Quantitative data for **4-Methylcycloheptan-1-ol** is primarily based on computational models. For comparative purposes, experimental data for the analogue 4-methylcyclohexanol is also provided.

Property	4-Methylcycloheptan-1-ol (Computed)	4-Methylcyclohexanol (Experimental Analogue)	Reference
Molecular Formula	C ₈ H ₁₆ O	C ₇ H ₁₄ O	[1]
Molecular Weight	128.21 g/mol	114.19 g/mol	[1]
Boiling Point	Not Available	171 - 173 °C @ 760 mmHg	[2]
Melting Point	Not Available	-41 °C	[2]
Flash Point	Not Available	68 °C	[2]
Appearance	Not Available	Light yellow, viscous liquid	[2]
Solubility	Not Available	Insoluble in water	[3]

Toxicological Information

Specific toxicological data for **4-Methylcycloheptan-1-ol** is not available. The information below is based on the analogue 4-methylcyclohexanol and general knowledge of cyclic alcohols. Cyclic secondary alcohols can be oxidized in the body by liver alcohol dehydrogenase, and their metabolites may be more toxic than the parent compounds[2].

General Toxicity of Cyclic Alcohols:

- **Acute Toxicity:** Generally low, with oral LD50 values often exceeding 1000 mg/kg body weight[1].
- **Dermal Toxicity:** Very low acute dermal toxicity, with LD50 values in rabbits reported to be greater than 2000 mg/kg body weight[1].
- **Irritation:** May cause skin, eye, and respiratory system irritation[2].
- **Central Nervous System (CNS) Depression:** Ingestion of large amounts may lead to CNS depression, with symptoms such as dizziness and suffocation[2]. Vapors may also cause

drowsiness or dizziness[4].

- Metabolism: Expected to be metabolized in the liver to form more polar compounds that are excreted[1].

Specific Hazards for 4-Methylcyclohexanol (Analogue):

- Hazard Statements: Combustible liquid. Harmful if swallowed. Causes skin irritation. May cause drowsiness or dizziness[4].
- Inhalation: High vapor concentrations may cause eye and upper respiratory tract irritation[5].
- Ingestion: May be harmful if swallowed[4][6].
- Skin Contact: Causes skin irritation[4].
- Eye Contact: Causes eye irritation[2].

Handling and Storage

Safe handling and storage procedures are crucial to minimize exposure and risk.

3.1 Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted to determine the appropriate level of PPE.

The following are general recommendations:

- Eye and Face Protection: Wear chemical splash goggles that meet ANSI/ISEA Z87.1 D3 standards[4]. A face shield may be necessary where there is a significant splash potential[7].
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber)[7]. Inspect gloves for any signs of degradation before use.
 - Clothing: A chemical-resistant apron or lab coat should be worn[4]. For larger quantities or increased exposure risk, chemical-resistant coveralls may be necessary.

- Respiratory Protection: Use only in a well-ventilated area or in a chemical fume hood[4]. If engineering controls are not sufficient, a NIOSH-approved respirator may be required.

3.2 Engineering Controls

- Work should be performed in a well-ventilated laboratory, preferably within a certified chemical fume hood[4].
- Ensure safety showers and eyewash stations are readily accessible, within a 10-second travel distance[4].

3.3 Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area[2].
- Keep away from heat, sparks, open flames, and other ignition sources[4].
- Ground and bond containers and receiving equipment to prevent static discharge[2][6].

Emergency Procedures

4.1 First-Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention[4].
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention[2][4].
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention[2].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention[4].

4.2 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide[4].
- Specific Hazards: The compound is a combustible liquid. Vapors are heavier than air and may travel to a source of ignition and flash back[4]. Containers may explode when heated.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear[4].

4.3 Spills and Leaks

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Avoid breathing vapors, mist, or gas[4].
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains[4].
- Containment and Cleanup: Absorb with an inert material (e.g., sand, earth, or vermiculite) and place in a suitable container for disposal.

Experimental Protocols and Workflows

As no specific experimental protocols for **4-Methylcycloheptan-1-ol** are available, a general workflow for the safe handling of a research chemical is provided below.



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Caption: General workflow for safe chemical handling.

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber. Offer surplus and non-recyclable solutions to a licensed disposal company^[4].

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